Application Notes and Protocols for the Purification of Recombinant Protein Kinase G

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Compound of Interest

Compound Name: *Protein kinase G inhibitor-1*

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These application notes provide a comprehensive overview and detailed protocols for the purification of recombinant Protein Kinase G (PKG), a key enzyme in various cellular signaling pathways. The following sections detail the underlying biological context, a robust multi-step purification strategy, and specific experimental protocols.

Introduction to Protein Kinase G

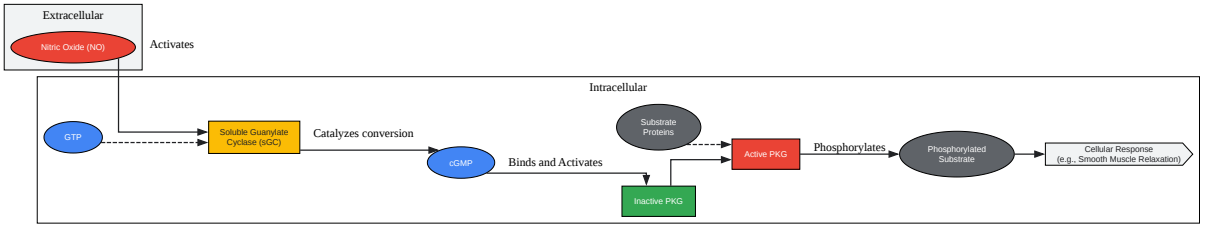
Cyclic GMP-dependent protein kinase (PKG) is a serine/threonine-specific protein kinase that is a primary downstream effector of the nitric oxide (NO)/cyclic guanosine monophosphate (cGMP) signaling pathway.[1] This pathway is integral to a multitude of physiological processes, including the regulation of vascular smooth muscle tone, platelet aggregation, and cardiac function.[1][2] Given its central role in cellular signaling, highly purified and active recombinant PKG is an invaluable tool for biochemical and structural studies, as well as for the screening and development of therapeutic agents targeting this enzyme.

The cGMP-PKG Signaling Pathway

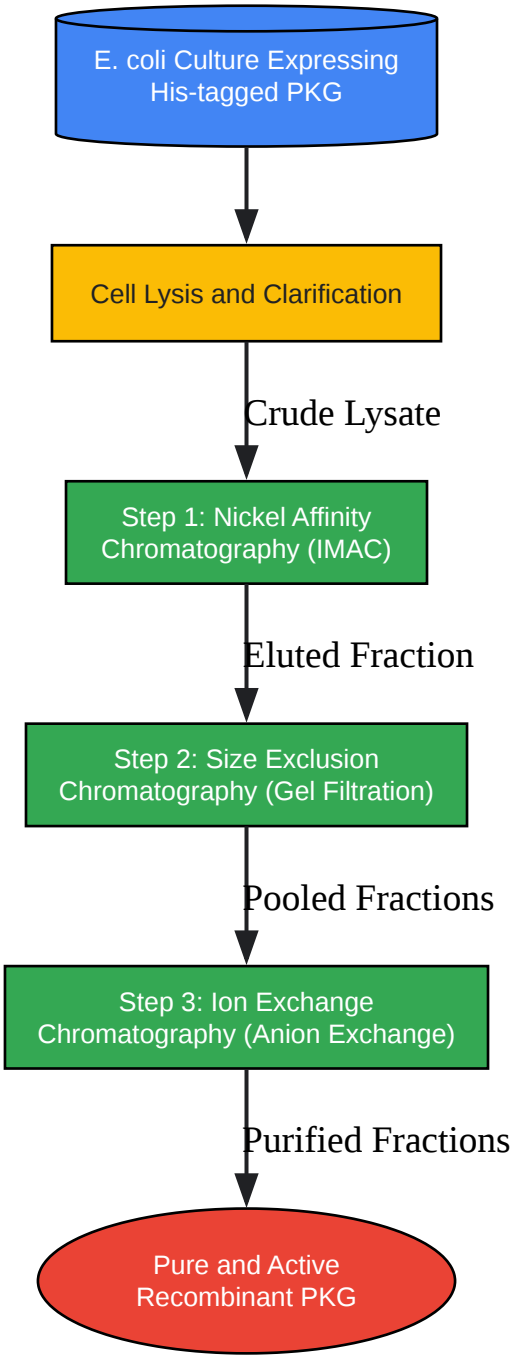
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The activation of PKG is initiated by an increase in intracellular cGMP levels. This is typically triggered by the activation of guanylate cyclases by signaling molecules such as nitric oxide (NO) or natriuretic peptides. The binding of cGMP to the regulatory domain of PKG induces a conformational change that alleviates autoinhibition and activates the catalytic domain.[1] The activated kinase then proceeds to phosphorylate a variety of substrate proteins on serine and threonine residues, eliciting a cellular response.

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References

- 1. Purification and functional analysis of protein kinase G-1α using a bacterial expression system - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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